

# A Technical Guide to the Commercial Availability of 2-(Azepan-1-yl)ethanamine

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## Compound of Interest

Compound Name: 2-(Azepan-1-yl)ethanamine

Cat. No.: B1265423

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This technical guide provides a comprehensive overview of the commercial availability of **2-(Azepan-1-yl)ethanamine** (CAS No. 51388-00-2), a valuable building block in pharmaceutical and chemical research. This document outlines key suppliers, available purities, and relevant chemical data. Furthermore, it details a common synthetic protocol for this compound, offering a practical resource for laboratory applications.

## Chemical Properties and Identifiers

**2-(Azepan-1-yl)ethanamine** is a primary amine featuring an azepane ring. Its chemical structure and properties make it a versatile intermediate in the synthesis of more complex molecules.

Property	Value	Source
CAS Number	51388-00-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C8H18N2	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	142.24 g/mol	<a href="#">[1]</a>
Physical Form	Liquid	<a href="#">[1]</a>
Boiling Point	46-52 °C at 1 mmHg	
Flash Point	76.3 °C	
SMILES	NCCN1CCCCC1	<a href="#">[2]</a> <a href="#">[4]</a>
InChI Key	QHRBDFUMZORTQD-UHFFFAOYSA-N	<a href="#">[1]</a>

## Commercial Availability

A variety of chemical suppliers offer **2-(Azepan-1-yl)ethanamine**, typically with purities of 95% or greater. While pricing is often available upon request, the following table summarizes the key suppliers and available product information.

Supplier	Purity	Available Quantities	Catalog Number	Notes
Sigma-Aldrich	95%	Varies	ENA161209815	Pricing and availability may require login. <a href="#">[1]</a>
Enamine	95%	Inquire	EN300-35914	Country of Origin: UA. <a href="#">[1]</a>
BLD Pharm	Inquire	Inquire	51388-00-2	Offers from various global stock locations. <a href="#">[2]</a>
ChemScene	≥97%	Inquire	CS-0315460	A related compound is available. <a href="#">[5]</a>
Ambeed	Inquire	Inquire	51388-00-2	Provides access to NMR, HPLC, and other analytical data. <a href="#">[6]</a>
Advanced ChemBlocks	98.00%	Inquire	Inquire	Offers novel building blocks. <a href="#">[7]</a>
Matrix Fine Chemicals	Inquire	Small and large quantities	MM700162/0840	Supplies small and large quantities. <a href="#">[4]</a>
BIOGEN Científica	Inquire	500 mg	51388-00-2	Ships at ambient temperature. <a href="#">[3]</a>

## Experimental Protocol: Synthesis of 2-(Azepan-1-yl)ethanamine

The following is a representative procedure for the synthesis of **2-(Azepan-1-yl)ethanamine**, which typically involves the reductive amination of azepane with aminoacetaldehyde dimethyl acetal followed by hydrolysis.

Materials:

- Azepane
- Aminoacetaldehyde dimethyl acetal
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

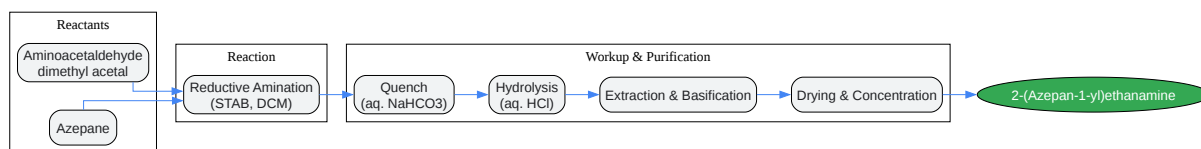
Procedure:

- **Reaction Setup:** To a solution of azepane (1 equivalent) in dichloromethane (DCM) in a round-bottom flask, add aminoacetaldehyde dimethyl acetal (1.2 equivalents).
- **Reductive Amination:** Cool the mixture to 0 °C and add sodium triacetoxyborohydride (STAB) (1.5 equivalents) portion-wise. Allow the reaction to warm to room temperature and stir for 12-18 hours.

- Workup: Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with DCM (3x).
- Hydrolysis: Combine the organic layers and treat with aqueous hydrochloric acid (e.g., 2M HCl). Stir vigorously for 2-4 hours to hydrolyze the acetal.
- Isolation: Basify the aqueous layer with a sodium hydroxide solution until pH > 12. Extract the product with DCM (3x).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield **2-(Azepan-1-yl)ethanamine**.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-(Azepan-1-yl)ethanamine**.

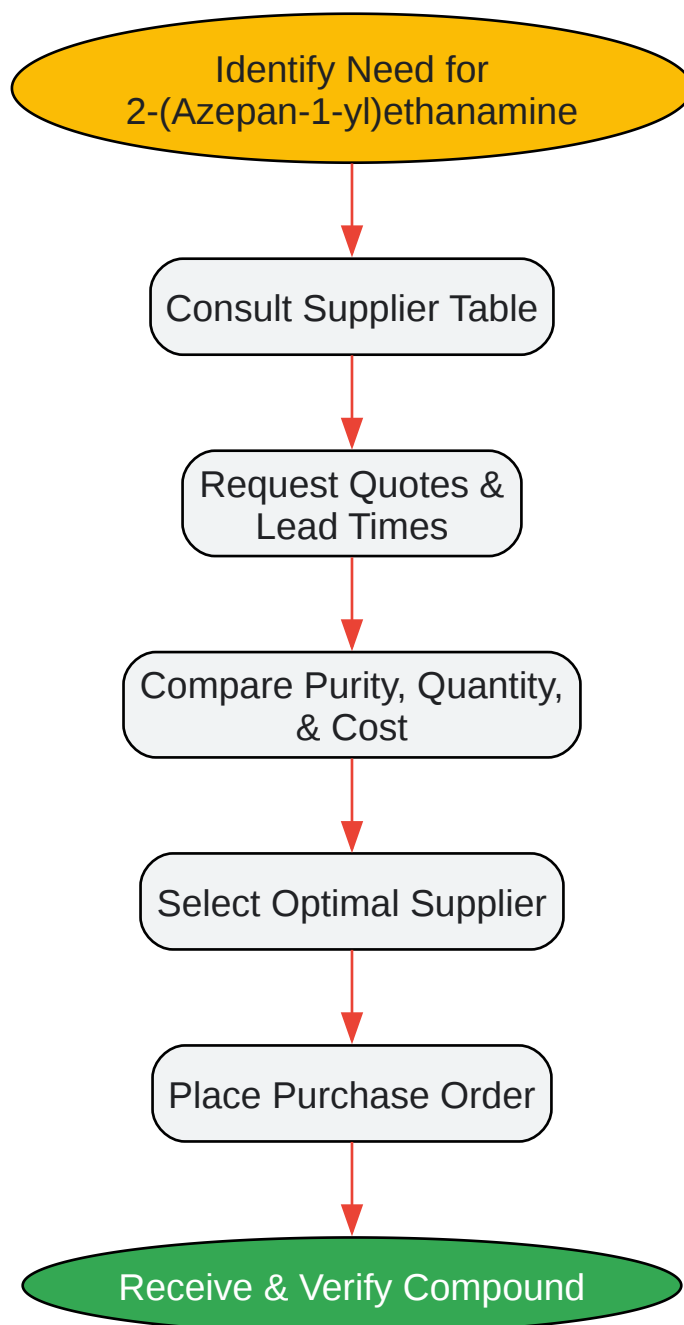


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Caption: Synthesis workflow for **2-(Azepan-1-yl)ethanamine**.

## Logical Sourcing Workflow

For researchers requiring this compound, the following diagram outlines a logical workflow for sourcing.



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Caption: Logical workflow for sourcing **2-(Azepan-1-yl)ethanamine**.

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## References

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